

4-Undecenoic acid clinical trial results fungal infections

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Compound Focus: 4-Undecenoic acid

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Clinical Efficacy in Skin Infections

Systematic reviews of randomized controlled trials confirm that undecylenic acid is efficacious for fungal skin infections. The table below summarizes its performance compared to other common topical antifungals and a placebo [1] [2].

Treatment	Pooled Relative Risk (RR) of Failure to Cure (vs. Placebo)	Key Comparative Findings
Undecylenic Acid	RR 0.28 (95% CI 0.11 to 0.74) [1]	Effective; no significant difference in efficacy vs. azoles for skin infections [1].
Azoles (e.g., Clotrimazole, Miconazole)	RR 0.54 (95% CI 0.42 to 0.68) [1]	--
Allylamines (e.g., Terbinafine, Naftifine)	RR 0.30 (95% CI 0.24 to 0.38) [1]	Allylamines cure slightly more infections than azoles/undecylenic acid; cost-effectiveness favors initial use of azoles/undecylenic acid [1] [3].
Tolnaftate	RR 0.46 (95% CI 0.17 to 1.22) [1]	--

Treatment	Pooled Relative Risk (RR) of Failure to Cure (vs. Placebo)	Key Comparative Findings
Placebo	-- (Baseline)	--

Efficacy in Nail Infections & Transungual Penetration

For nail infections, the evidence for undecylenic acid is less robust. A 2024 ex vivo study directly compared the nail penetration and antifungal activity of various topical agents, with key results summarized below [4].

| **Topical Antifungal** | **Zone of Inhibition (mm) vs. T. rubrum (Nail Penetration Assay, mean)** | **Inherent Antifungal Activity (Cellulose Disk Assay, mean ZI vs. T. rubrum)** | | :--- | :--- | :--- | | **Efinaconazole 10% (Rx)** | 82.1 mm | 85.0 mm | | **Tavaborole 5% (Rx)** | 63.5 mm | 85.0 mm | | **Ciclopirox 8% (Rx)** | 7.4 mm | 59.0 mm | | **Tolcycen (Tolnaftate 1%) (OTC)** | 14.1 mm | 57.8 mm | | **Formula 3 (Undecylenic Acid 25%) (OTC)** | 10.5 mm | 31.2 mm | | **Terpenicol (Undecylenic Acid 25%) (OTC)** | 10.7 mm | 33.7 mm |

The study concluded that **undecylenic acid-based OTC products demonstrated poor ability to penetrate the human nail and inhibit fungal growth** compared to prescription formulations specifically designed for onychomycosis [4].

Experimental Protocols from Key Studies

For research and development purposes, here are the methodologies from the pivotal analyses.

1. Systematic Review & Meta-Analysis Protocol (Skin Infections) The primary source of efficacy data for skin infections is a systematic review and meta-analysis published in the BMJ [1].

- **Search Strategy:** Researchers searched multiple databases (Medline, Embase, Cochrane Trials Register, etc.) and podiatry journals up to December 1997. They also contacted pharmaceutical companies and podiatry schools to identify unpublished trials.
- **Inclusion Criteria:** Only randomized controlled trials (RCTs) with mycological cure (negative microscopy and culture) as the outcome were included. The review was restricted to fungal infections of the foot.

- **Data Extraction & Quality Assessment:** Two reviewers independently extracted data and assessed trial quality using 12 predefined criteria.
- **Statistical Analysis:** As significant heterogeneity was found between trials, a random-effects model was used to pool data. The relative risk (RR) of failure to cure was calculated for each class of drug versus placebo or another active agent.

2. Ex Vivo Nail Penetration Assay Protocol (Nail Infections) A 2024 study provided a direct comparison of topical antifungal nail penetration [4].

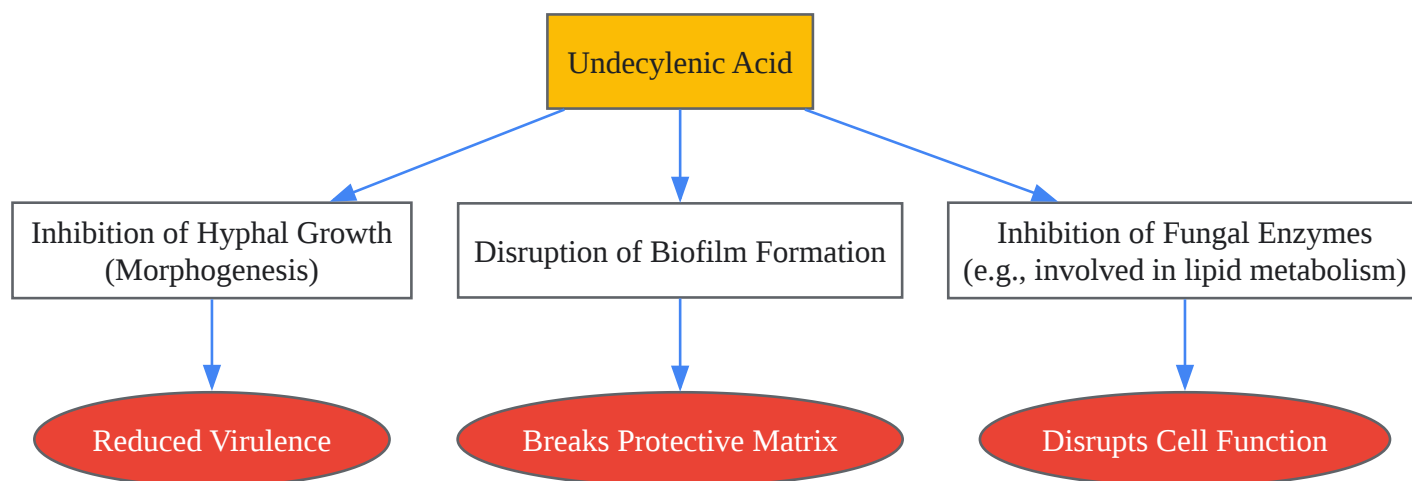
- **Nail Preparation:** Human cadaverous great toenails were used. Antifungal products were applied evenly to the nail surface and allowed to dry.
- **Testing:** Disks were punched from the treated nails and placed on agar plates seeded with standardized inoculum of *Trichophyton rubrum* or *Trichophyton mentagrophytes*.
- **Outcome Measurement:** After incubation, the **Zone of Inhibition (ZI)**, defined as the radius of the area with no fungal growth, was measured. A larger ZI indicates greater penetration and antifungal effect.
- **Control Experiment:** To assess inherent antifungal activity without the keratin barrier, the same products were applied to keratin-free cellulose disks and placed on seeded agar.

Mechanism of Action

Undecylenic acid's antifungal activity is attributed to multiple mechanisms [5] [6] [7]:

- **Inhibition of Morphogenesis:** It inhibits the conversion of *Candida albicans* from the yeast form to the filamentous hyphal form, which is a critical virulence factor associated with active infection.
- **Disruption of Biofilm:** It inhibits the formation of fungal biofilms.
- **Metabolic Interference:** It may inhibit fungal enzymes involved in fat metabolism.

The following diagram illustrates its primary antifungal mechanisms of action against *Candida albicans*.



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Conclusion for Research and Development

In summary, for your comparison guide:

- **For Skin Infections:** Undecylenic acid is a well-established, effective OTC option, with efficacy confirmed in meta-analyses of clinical trials. Its cost-effectiveness is favorable, often recommended as a first-line treatment before moving to more expensive allylamines [1] [3].
- **For Nail Infections:** Recent ex vivo data indicates that undecylenic acid has **poor nail penetration and low efficacy** compared to modern prescription topical antifungals like efinaconazole and tavaborole, which are specifically formulated for transungual delivery [4].

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References

1. Systematic review of topical treatments for fungal infections ... [pmc.ncbi.nlm.nih.gov]
2. Topical treatments for fungal infections of the skin and nails of ... [pmc.ncbi.nlm.nih.gov]
3. Review of Clinical Trials of Topical Antifungal Therapy [aafp.org]

4. Transungual Penetration and Antifungal Activity of ... [pmc.ncbi.nlm.nih.gov]
5. Undecylenic Acid : Fungal Uses, Side Effects, & Dosage [medicinenet.com]
6. Fungicidal PMMA-Undecylenic Acid Composites - PMC [pmc.ncbi.nlm.nih.gov]
7. Undecylenic acid is an antifungal used to treat tinea species infections . [go.drugbank.com]

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